Unveiling the Decay Characteristics of Aluminum-28: A Technical Guide

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Compound of Interest	
Compound Name:	Aluminum-28
Cat. No.:	B1258273 Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the radioactive decay characteristics of **Aluminum-28** (^{28}Al). The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who may utilize this radioisotope in their work. This guide details the fundamental decay properties, experimental protocols for their determination, and a summary of key quantitative data.

Core Decay Characteristics of Aluminum-28

Aluminum-28 is a short-lived, artificially produced radioisotope of aluminum.[1][2] It is primarily of interest for academic and research purposes.[1][2] The fundamental decay properties of **Aluminum-28** are summarized in the tables below.

Table 1: General Properties of Aluminum-28

| Property	Value
Half-life (T½)	2.2414 min[3] / 2.245(2) min[1][2] / 2.25 min[4]
Decay Mode	Beta (β⁻) Decay[3][5]
Daughter Nuclide	Silicon-28 (^{28}Si)[2][3][5]
Beta Decay Energy (Q-value)	4.642 MeV[3] / 4.642241 ± 0.138 keV[3]
Parent Nuclide	Magnesium-28 (^{28}Mg)[3]

Table 2: Nuclear Properties of Aluminum-28

Property	Value
Atomic Mass	27.9819102 ± 0.0000001 amu[3]
Mass Excess	-16850.552 ± 0.138 keV[3]
Binding Energy	232676.997 ± 0.142 keV[3]
Spin and Parity	3+[1]

Production of Aluminum-28

Aluminum-28 is an artificially produced radionuclide and does not occur naturally. The most common method for its production is through the neutron activation of stable Aluminum-27 (^{27}Al).[4][5]

The nuclear reaction for this process is:

^{27}Al + n → ^{28}Al
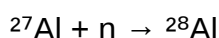
This reaction has a large cross-section for thermal neutrons.[6] Other production methods include the irradiation of a Magnesium (Mg) template with alpha particles, as first observed by I. Curie and F. Joliot, and the irradiation of Silicon-29 with deuterons.[1][2]

Experimental Protocols for Characterization

The determination of the radioactive decay characteristics of **Aluminum-28** involves several key experiments. The following sections provide detailed methodologies for these procedures.

Determination of Half-life

The half-life of **Aluminum-28** can be determined by measuring the decrease in its activity over time using a beta counter.

Objective: To measure the half-life of **Aluminum-28**.

Materials:

- A sample of Aluminum-27 (e.g., aluminum foil).

- A neutron source (e.g., a neutron generator or a research reactor) for activation.

- A beta counter (e.g., a Geiger-Müller counter or a scintillation counter).

- A timer.

- Data acquisition system.

Procedure:

- Activation: Irradiate the Aluminum-27 sample with neutrons to produce **Aluminum-28**. The irradiation time should be sufficient to produce a measurable amount of ^{28}Al.

- Sample Transfer: After irradiation, quickly and safely transfer the activated aluminum sample to the beta counter.

- Data Collection:

  - Start the timer and the beta counter simultaneously.

  - Record the number of beta counts over short, consecutive time intervals (e.g., every 15 or 30 seconds).

  - Continue recording counts for a period long enough for the activity to decrease significantly (at least 5-6 half-lives, so approximately 12-15 minutes).

- Background Measurement: Remove the activated sample and measure the background radiation count for the same time interval.

- Data Analysis:

  - For each time interval, subtract the background count from the measured count to obtain the net count.

  - Plot the natural logarithm of the net count rate (ln(counts/time)) versus time.

- The data points should form a straight line. Determine the slope of this line, which represents the decay constant (λ).

- Calculate the half-life (T½) using the formula: $T_{½} = \ln(2) / \lambda$.

Gamma-Ray Spectroscopy

Gamma-ray spectroscopy is used to identify the gamma rays emitted following the beta decay of **Aluminum-28** to excited states of Silicon-28.

Objective: To identify the characteristic gamma rays emitted during the decay of **Aluminum-28**.

Materials:

- An activated **Aluminum-28** sample.

- A high-purity germanium (HPGe) detector for high-resolution gamma-ray detection.[6]

- A multichannel analyzer (MCA).

- Lead shielding to reduce background radiation.

Procedure:

- Detector Calibration: Calibrate the HPGe detector and MCA system using standard gamma-ray sources with known energies (e.g., ^{60}Co, ^{137}Cs). This establishes the relationship between channel number and gamma-ray energy.

- Sample Placement: Place the activated **Aluminum-28** sample at a reproducible distance from the HPGe detector.

- Data Acquisition:

  - Acquire a gamma-ray spectrum for a sufficient amount of time to obtain good statistics for the peaks of interest.

  - The spectrum will show peaks corresponding to the full energy of the gamma rays absorbed by the detector.

- Data Analysis:

  - Identify the energies of the gamma-ray peaks in the spectrum by comparing their channel numbers to the energy calibration curve.

  - The most prominent gamma ray from the decay of ^{28}Al is expected at 1.779 MeV.[7]

Beta Spectroscopy

Beta spectroscopy is employed to determine the energy distribution of the beta particles emitted during the decay of **Aluminum-28**.

Objective: To measure the beta spectrum of **Aluminum-28** and determine its maximum energy (endpoint energy).

Materials:

- An activated **Aluminum-28** sample.

- A beta spectrometer, which can be a scintillation detector (e.g., plastic scintillator) or a semiconductor detector (e.g., silicon detector).

- A multichannel analyzer (MCA).

- A vacuum chamber to minimize beta particle energy loss in the air.

Procedure:

- Detector Setup and Calibration:

  - Set up the beta detector and associated electronics.

  - Calibrate the energy response of the spectrometer using beta sources with known endpoint energies (e.g., ^{90}Sr/^{90}Y, ^{204}Tl).

- Sample Preparation and Placement:

  - Prepare a thin, uniform source of **Aluminum-28** to minimize self-absorption of the beta particles.

- Place the source inside the vacuum chamber at a fixed distance from the detector.

- Data Acquisition:

  - Evacuate the chamber to a low pressure.

  - Acquire the beta spectrum for a time sufficient to obtain a well-defined continuous energy distribution.

- Data Analysis:

  - The resulting spectrum will be a continuous distribution of beta energies up to a maximum value.

  - Use a Kurie plot (Fermi-Kurie plot) analysis to determine the endpoint energy of the beta spectrum. This involves linearizing the upper end of the spectrum, and the intercept with the energy axis gives the maximum beta energy (Q_β).
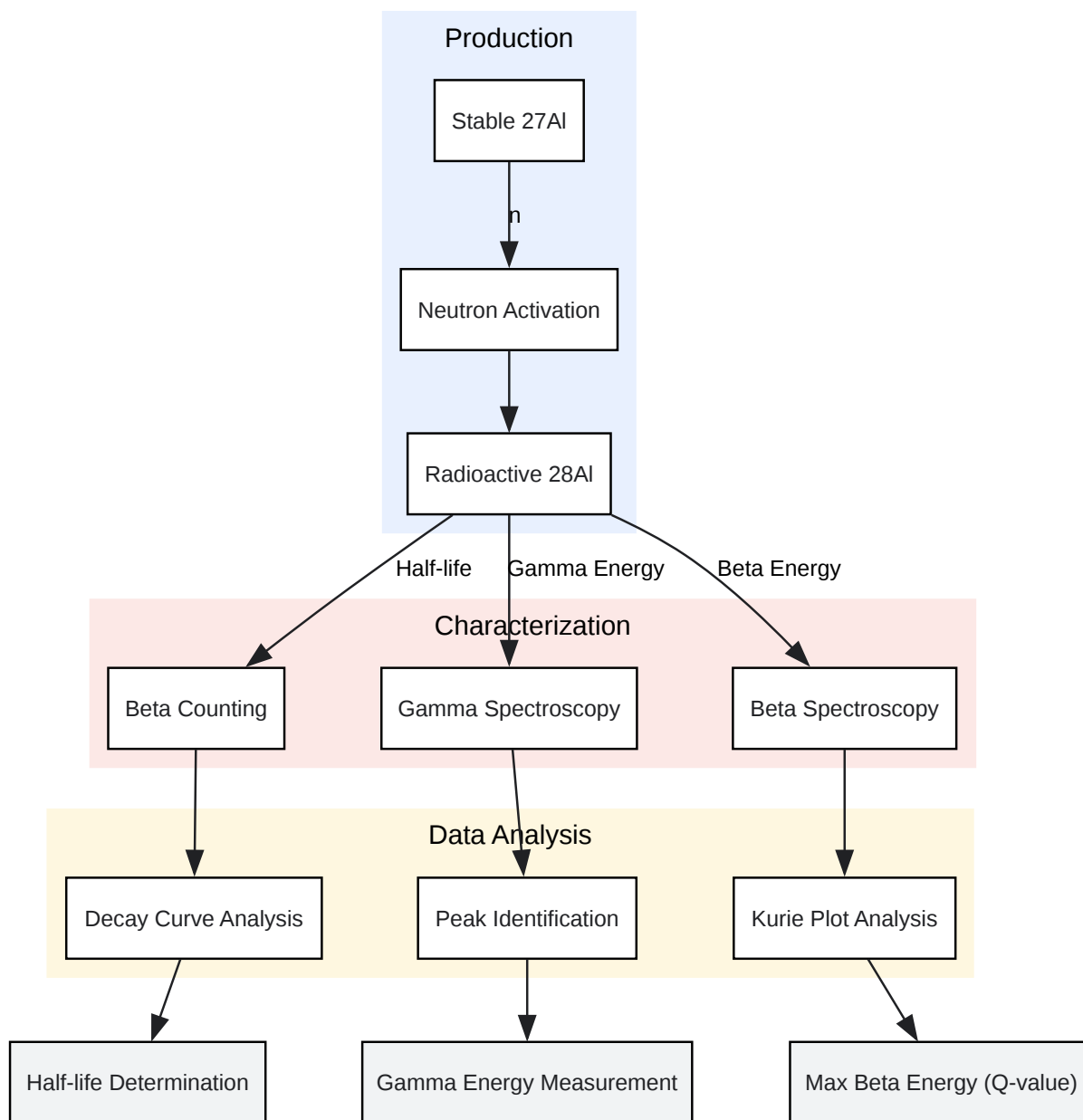
Visualizations

The following diagrams illustrate the decay process of **Aluminum-28** and the experimental workflow for its characterization.

28Al (3+) — β^- (99.9%) → Excited 28Si (2+) — γ (1.779 MeV) → 28Si (0+)
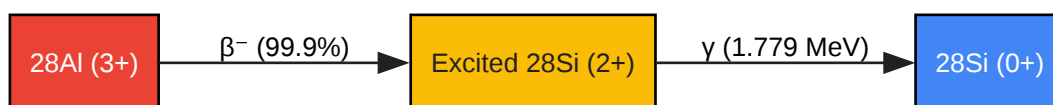
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Caption: Decay scheme of **Aluminum-28** to Silicon-28.

Tech Support

Production

Stable 27Al

↓ n

Neutron Activation

↓

Radioactive 28Al

Half-life / Gamma Energy / Beta Energy

Characterization

Beta Counting

Gamma Spectroscopy

Beta Spectroscopy

Data Analysis

Decay Curve Analysis

Peak Identification

Kurie Plot Analysis

Half-life Determination

Gamma Energy Measurement

Max Beta Energy (Q-value)

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Caption: Experimental workflow for the production and characterization of **Aluminum-28**.

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